

Safety Data and Application Notes for 6-Hydroxy-5-methoxy-1-indanone

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Compound of Interest

Compound Name: 6-Hydroxy-5-methoxy-1-indanone

Cat. No.: B192822

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety information, potential applications, and detailed protocols related to **6-Hydroxy-5-methoxy-1-indanone**. The information is compiled for use in a research and development setting.

Section 1: Safety Data Sheet (SDS)

The following safety data for **6-Hydroxy-5-methoxy-1-indanone** (CAS No. 90843-62-2) is based on available public information.

Identification

- Chemical Name: **6-Hydroxy-5-methoxy-1-indanone**
- Synonyms: 6-hydroxy-5-methoxy-2,3-dihydro-1H-inden-1-one[1]
- CAS Number: 90843-62-2[1]
- Molecular Formula: C₁₀H₁₀O₃[1]
- Molecular Weight: 178.18 g/mol [1]

Physical and Chemical Properties

Property	Value	Source
Molecular Weight	178.18 g/mol	[1]
Appearance	Light green-brownish Crystalline Powder (based on 5-Methoxy-1-indanone)	[2]
Melting Point	104.0-110.0 °C (for 6-Methoxy- 1-indanone)	[3]
Boiling Point	145-150 °C @ 0.2 Torr (for 5- Methoxy-1-indanone)	[2]
Purity	95% (as available from some suppliers)	[4]

Hazard Identification

GHS Classification:[1]

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (May cause respiratory irritation)

Hazard Statements:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

First-Aid Measures

- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- In case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[5]
- In case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[5]
- Storage: Keep container tightly closed in a dry and well-ventilated place.

Section 2: Application Notes

6-Hydroxy-5-methoxy-1-indanone belongs to the indanone class of compounds, which are recognized as versatile intermediates in pharmaceutical research and development.[6][7] While specific applications for this particular molecule are not widely published, its structural features suggest potential utility in several areas of drug discovery.

Intermediate for Targeted Cancer Therapies

Indanone derivatives are crucial building blocks for the synthesis of complex molecules with therapeutic potential.[6] For instance, 6-Hydroxy-1-indanone serves as a precursor in the synthesis of 1,4-dihydroindeno[1,2-c]pyrazoles, which are potent inhibitors of Checkpoint Kinase 1 (CHK-1).[6] CHK-1 is a critical enzyme in cell cycle regulation and DNA repair, making it a target for cancer therapies.[6] The methoxy and hydroxy substitutions on **6-Hydroxy-5-methoxy-1-indanone** could be leveraged to modulate the pharmacological properties of such inhibitors.

Precursor for Natural Product Synthesis

The unique structure of indanones makes them valuable starting materials for the total synthesis of complex natural products.[6] These natural products and their analogs are often investigated as lead compounds in drug discovery programs.

Potential Biological Activities

Derivatives of indanone have shown a broad range of biological activities, including antiviral, anti-inflammatory, analgesic, antimalarial, antibacterial, and anticancer properties.[8][9] Furthermore, methoxy-substituted indanone derivatives have been investigated as antagonists for adenosine A1 and A2A receptors, which are implicated in neurological conditions.[10] The specific substitution pattern of **6-Hydroxy-5-methoxy-1-indanone** may confer unique biological activities that warrant investigation.

Section 3: Experimental Protocols

The following are representative protocols that could involve **6-Hydroxy-5-methoxy-1-indanone**, based on established procedures for similar compounds.

Synthesis of a Chalcone Derivative from 6-Hydroxy-5-methoxy-1-indanone

This protocol describes a base-catalyzed aldol condensation to form a benzylidene-indanone derivative, a scaffold present in compounds with adenosine receptor antagonist activity.[10]

Materials:

- **6-Hydroxy-5-methoxy-1-indanone**

- A substituted benzaldehyde (e.g., 3,4-dihydroxybenzaldehyde)
- Ethanol
- Aqueous sodium hydroxide solution
- Hydrochloric acid
- Standard laboratory glassware and stirring equipment

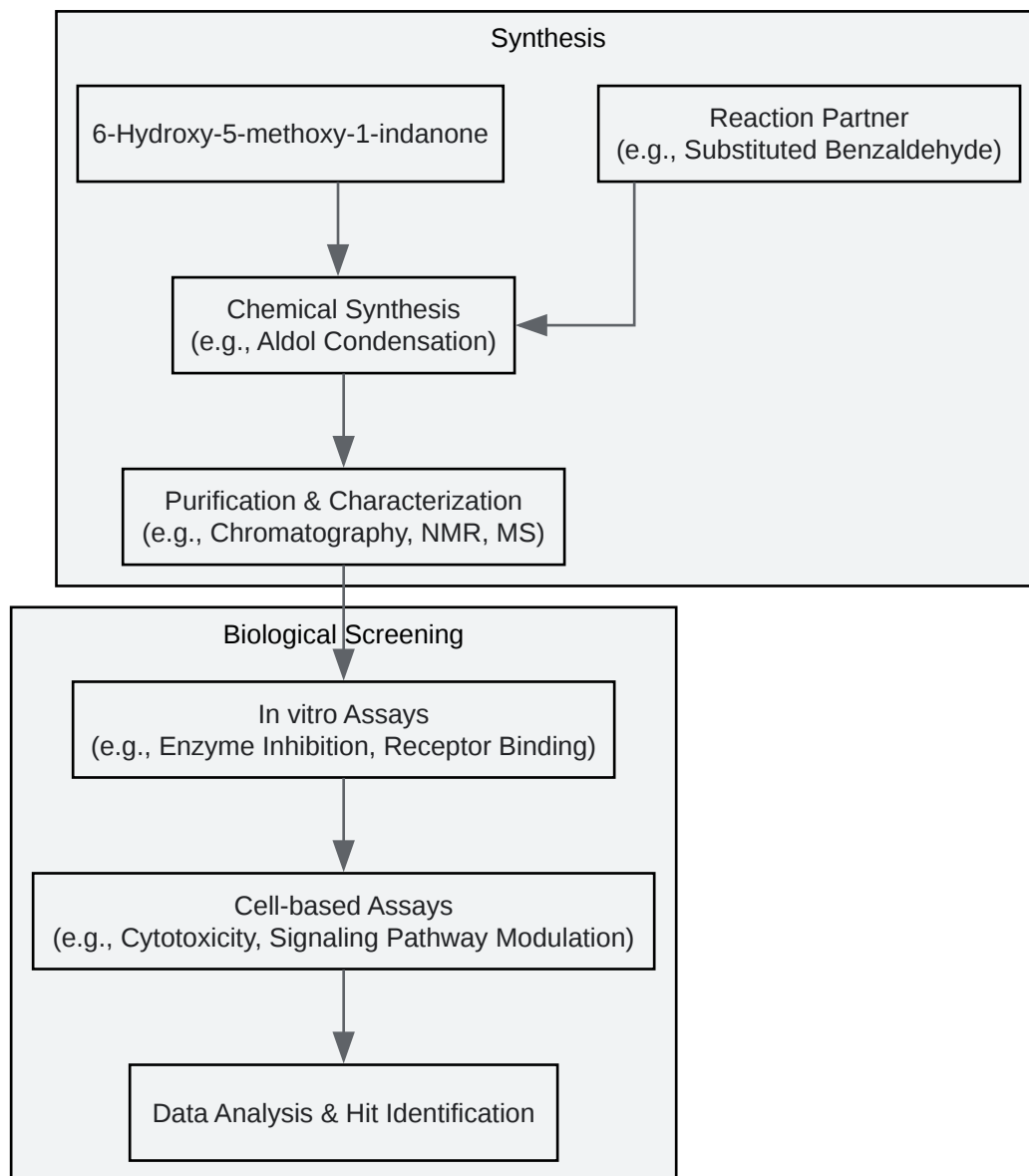
Procedure:

- Dissolve 1 equivalent of **6-Hydroxy-5-methoxy-1-indanone** in ethanol in a round-bottom flask.
- Add 1 equivalent of the substituted benzaldehyde to the solution.
- Cool the mixture in an ice bath and slowly add an aqueous solution of sodium hydroxide with stirring.
- Allow the reaction to stir at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Once the reaction is complete, neutralize the mixture with hydrochloric acid.
- The resulting precipitate (the chalcone derivative) can be collected by filtration, washed with water, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent.

Illustrative Workflow for Synthesis and Biological Screening

The following diagram illustrates a general workflow for the synthesis and subsequent biological evaluation of a novel compound derived from **6-Hydroxy-5-methoxy-1-indanone**.

Workflow: Synthesis to Biological Evaluation



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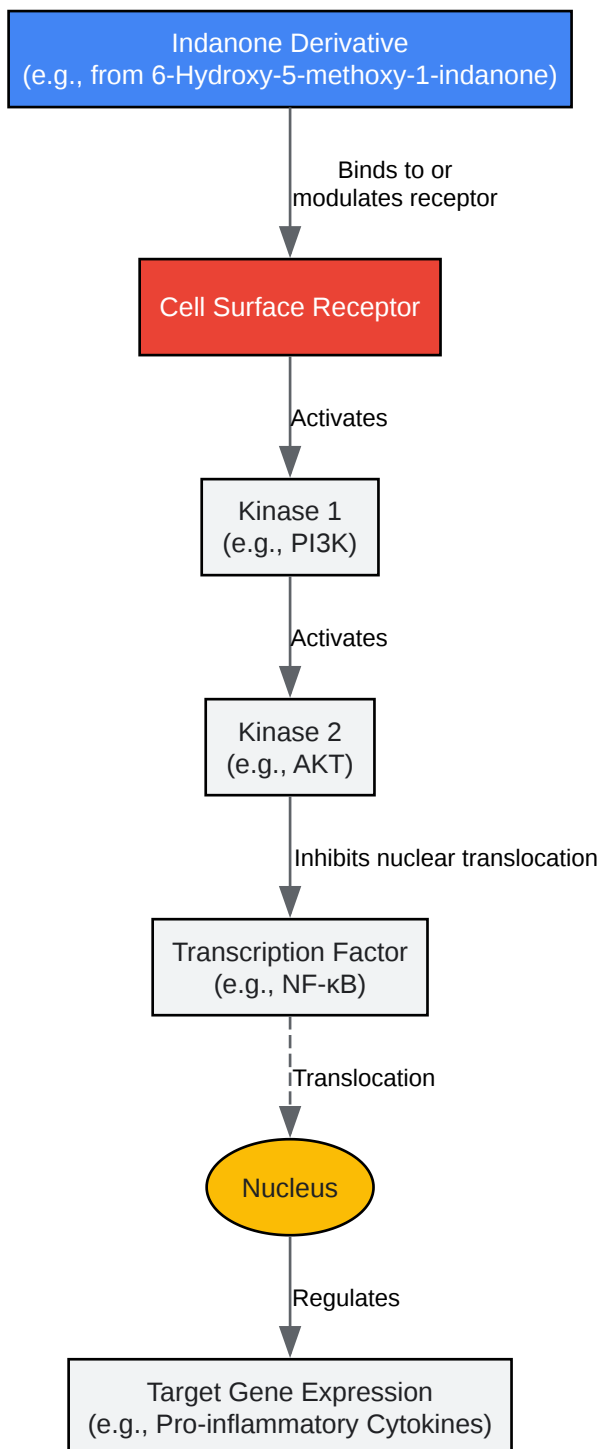
Caption: From starting material to identifying a biological hit.

Section 4: Signaling Pathway Modulation

While no studies have directly implicated **6-Hydroxy-5-methoxy-1-indanone** in specific signaling pathways, structurally related flavonoids and phenolic compounds are known to modulate various intracellular signaling cascades. For instance, certain homoisoflavonoids have been shown to attenuate hepatic steatosis by activating the AMPK and PPAR α pathways.

[11] The diagram below illustrates a hypothetical scenario where an indanone derivative could modulate a signaling pathway, based on the known activities of similar compounds.

Hypothetical Modulation of a Signaling Pathway by an Indanone Derivative



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Caption: Potential modulation of a cellular signaling cascade.

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